

physical characteristics of N-Ethyl-3,4-(methylenedioxy)aniline-d5

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Ethyl-3,4- (methylenedioxy)aniline-d5	
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An In-Depth Technical Guide to the Physical Characteristics of **N-Ethyl-3,4-** (methylenedioxy)aniline-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **N-Ethyl-3,4-(methylenedioxy)aniline-d5**, a deuterated analog of N-Ethyl-3,4-(methylenedioxy)aniline. This stable isotope-labeled compound is of significant interest to researchers, particularly in the fields of pharmacokinetics, therapeutic drug monitoring, and metabolic research, where it serves as a crucial internal standard for analytical quantification. [1][2]

Core Compound Identifiers and Properties

N-Ethyl-3,4-(methylenedioxy)aniline-d5 is primarily utilized as an internal standard for the precise quantification of compounds like Oxolinic acid in biological samples using mass spectrometry and liquid chromatography.[1] Its deuteration provides a distinct mass shift, enabling clear differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical behavior.

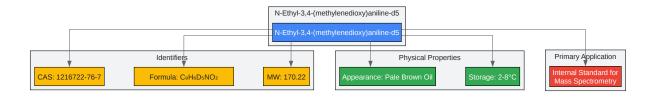
Below is a summary of its key physical and chemical properties. Data for the unlabeled analog is included for comparative purposes where direct data for the deuterated compound is not available.



Property	Value	Source (Unlabeled Analog)
Chemical Name	N-Ethyl-3,4- (methylenedioxy)aniline-d5	N/A
Synonyms	N-Ethyl-1,3-benzodioxol-5- amine-d5; 3,4-Methylenedioxy- N-ethylaniline-d5	N/A
CAS Number	1216722-76-7	32953-14-3
Molecular Formula	C ₉ H ₆ D ₅ NO ₂	C ₉ H ₁₁ NO ₂
Molecular Weight	170.22 g/mol	165.19 g/mol
Appearance	Pale Brown Oil[3]	Clear colorless to yellowish viscous liquid[4][5]
Boiling Point	Data not available	101-103 °C @ 1 mmHg[6][7]
Water Solubility	Data not available	Slightly miscible[6][7][8]
Storage Conditions	2-8°C Refrigerator[3]	2-8°C[7]

Logical Relationship of Compound Identifiers

The following diagram illustrates the key identifiers and structural information for **N-Ethyl-3,4-(methylenedioxy)aniline-d5**.





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Caption: Key identifiers and properties of N-Ethyl-3,4-(methylenedioxy)aniline-d5.

Experimental Protocols

While specific, detailed experimental protocols for the characterization of this particular deuterated standard are not publicly available from commercial suppliers, this section outlines the standard methodologies used for determining such physical characteristics and a relevant synthesis protocol for the unlabeled parent compound.

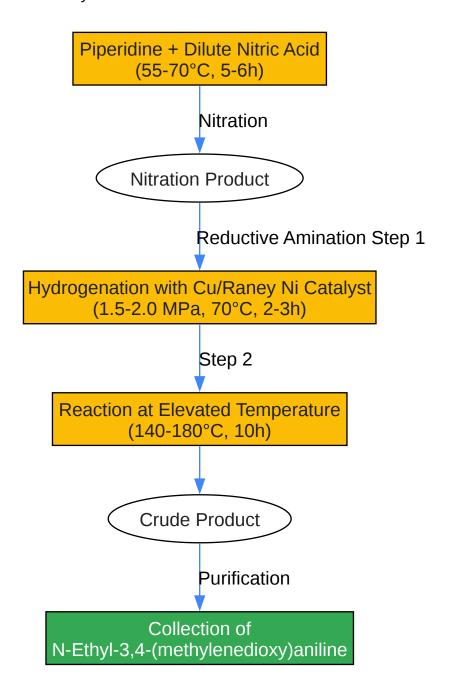
Determination of Physical Properties (General Methodology)

- Appearance: Visual inspection of the substance at room temperature under controlled lighting conditions. Color, state (liquid/solid), and clarity are noted.
- Boiling Point: Typically determined by distillation at reduced pressure (e.g., 1 mmHg) to prevent decomposition. The temperature at which the liquid boils and condenses is recorded.
- Solubility: Assessed by adding a known amount of the compound to a specific volume of a solvent (e.g., water) at a controlled temperature. The mixture is agitated, and the degree of dissolution is observed visually. For "slightly miscible" compounds, this indicates that only a small amount will dissolve.
- Structural and Identity Confirmation (MS, NMR):
 - Mass Spectrometry (MS): Electron Ionization (EI) or Electrospray Ionization (ESI) MS is used to confirm the molecular weight. For this deuterated compound, the analysis would confirm the mass of 170.22 and the isotopic distribution pattern.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra are recorded to confirm the chemical structure. For the d5 analog, the absence of signals corresponding to the ethyl group protons and the presence of deuterium would be characteristic.



Example Synthesis Protocol for N-Ethyl-3,4-(methylenedioxy)aniline (Unlabeled)

The following is a patented preparation process for the unlabeled parent compound, which involves nitration followed by reductive amination.



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- To cite this document: BenchChem. [physical characteristics of N-Ethyl-3,4-(methylenedioxy)aniline-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565404#physical-characteristics-of-n-ethyl-3-4-methylenedioxy-aniline-d5]

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